

# Potential Biological Activity of N-(2-hydroxyethyl)-2-phenylacetamide: A Technical Guide

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## Compound of Interest

Compound Name: *N*-(2-hydroxyethyl)-2-phenylacetamide

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Disclaimer: Direct experimental data on the biological activity of **N-(2-hydroxyethyl)-2-phenylacetamide** is limited in publicly available literature. This guide synthesizes information from structurally related compounds to provide insights into its potential therapeutic applications. The presented data and protocols are for informational purposes and should be adapted and validated for **N-(2-hydroxyethyl)-2-phenylacetamide**.

## Introduction

**N-(2-hydroxyethyl)-2-phenylacetamide** is a chemical entity belonging to the phenylacetamide class of compounds. While this specific molecule has not been extensively studied, its structural motifs are present in various biologically active molecules. The phenylacetamide core and the N-hydroxyethyl substitution are known to contribute to a range of pharmacological effects. This technical guide explores the potential anticonvulsant, anti-inflammatory, and antimicrobial activities of **N-(2-hydroxyethyl)-2-phenylacetamide** based on data from analogous compounds.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	179.22 g/mol	[1]
CAS Number	6269-99-4	[2]
IUPAC Name	N-(2-hydroxyethyl)-2-phenylacetamide	
SMILES	<chem>C1=CC=C(C=C1)CC(=O)NCCO</chem>	[1]
InChI Key	QNVPXZQZKQWBJW-UHFFFAOYSA-N	[1][2]

## Potential Biological Activities and Quantitative Data

Based on the biological activities of structurally similar compounds, **N-(2-hydroxyethyl)-2-phenylacetamide** may possess anticonvulsant, anti-inflammatory, and antimicrobial properties. The following tables summarize the quantitative data for these related molecules.

### Anticonvulsant Activity

The N-(2-hydroxyethyl)amide scaffold is a key feature in several compounds with demonstrated anticonvulsant effects.

Compound	Test Model	ED <sub>50</sub> (mg/kg)	TD <sub>50</sub> (mg/kg)	Protective Index (PI)	Reference
N-(2-hydroxyethyl) cinnamamide	Maximal Electroshock (MES) Test (mice)	17.7	154.9	8.8	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
(E)-3-(3-fluorophenyl)-N-(2-hydroxyethyl) acrylamide	MES Test (mice)	17.0	211.1	12.4	<a href="#">[3]</a>
N-(2-hydroxyethyl) decanamide	MES Test (mice)	22.0	599.8	27.5	<a href="#">[6]</a>
N-(2-hydroxyethyl) palmitamide	MES Test (mice)	23.3	>1000	>42.9	<a href="#">[6]</a>
N-(2-hydroxyethyl) stearamide	MES Test (mice)	20.5	>1000	>48.8	<a href="#">[6]</a>

## Anti-inflammatory Activity

The phenylacetamide core is present in molecules exhibiting anti-inflammatory properties.

Compound	Test Model	Dosage	Key Findings	Reference
N-(2-hydroxyphenyl)acetamide	Adjuvant-Induced Arthritis (AIA) in rats	5 mg/kg and 10 mg/kg	Significant reduction in paw edema; Reduced serum levels of IL-1 $\beta$ and TNF- $\alpha$ . [7][8]	[7][8][9][10]
N-(2-hydroxyphenyl)acetamide	Collagen-Induced Arthritis (CIA) in rats	-	Suppression of RANK/RANKL signaling pathway.[11]	[11]

## Antimicrobial Activity

Various derivatives of phenylacetamide have shown potential as antimicrobial agents.

Compound Class	Organism(s)	MIC ( $\mu$ g/mL)	Reference
Phenylacetamide derivatives	Escherichia coli	0.64 - 5.65	[12]
Phenylacetamide derivatives	Methicillin-resistant Staphylococcus aureus (MRSA)	0.64 - 5.65	[12]

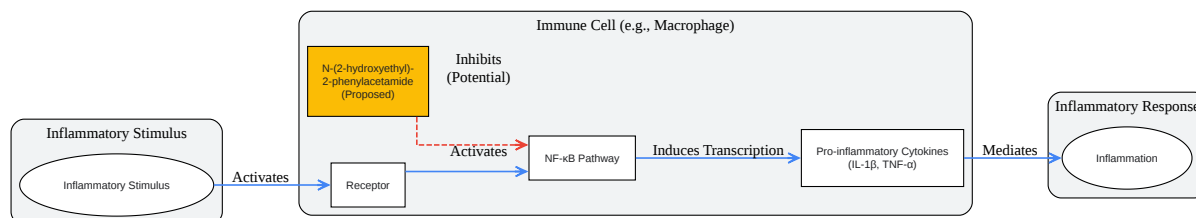
## Potential Mechanisms of Action and Signaling Pathways

The potential biological activities of **N-(2-hydroxyethyl)-2-phenylacetamide** may be mediated through various signaling pathways, as suggested by studies on related compounds.

### Anti-inflammatory Signaling

N-(2-hydroxyphenyl)acetamide, a structural analog, has been shown to modulate inflammatory pathways. A potential mechanism for **N-(2-hydroxyethyl)-2-phenylacetamide** could involve

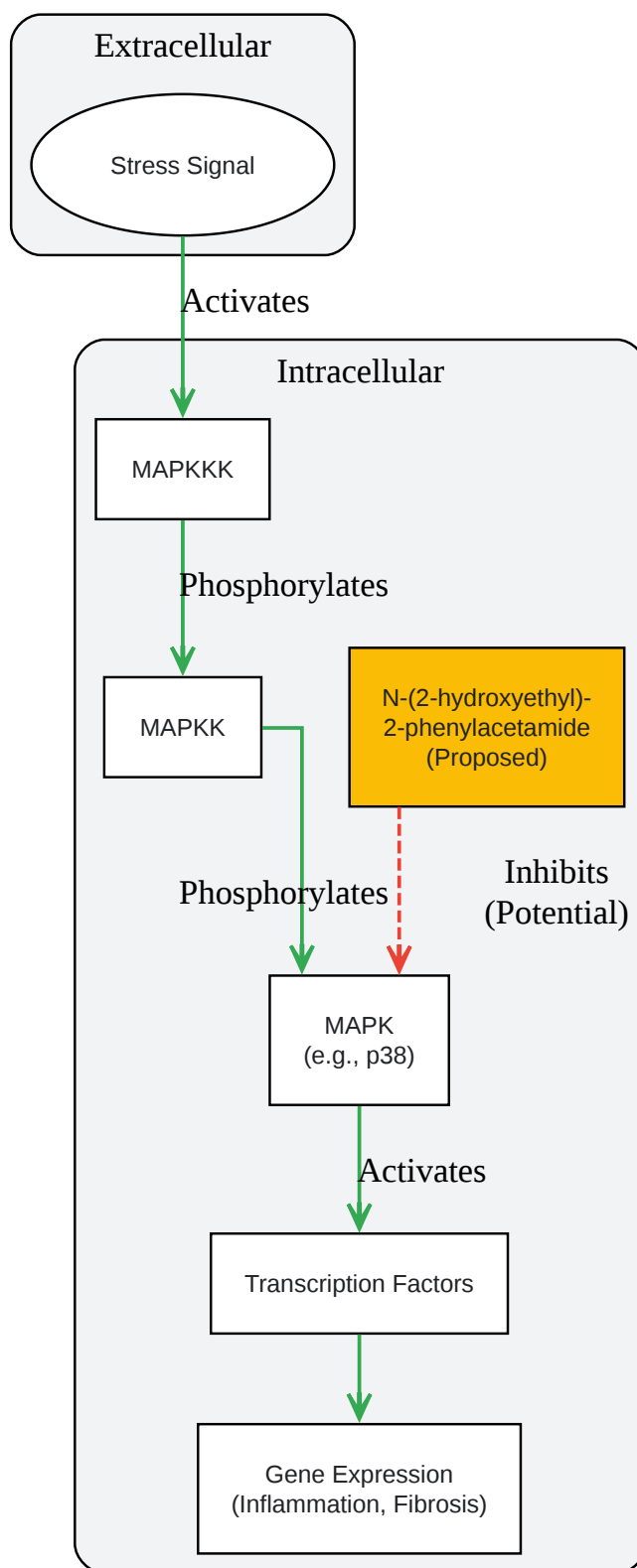
the inhibition of pro-inflammatory cytokine production and interference with the RANK/RANKL signaling pathway, which is crucial in inflammatory processes and bone metabolism.



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Proposed anti-inflammatory mechanism of action.

Another potential pathway, based on studies of 2-phenylacetamide, involves the MAPK signaling cascade, which is implicated in cellular responses to a variety of stimuli and is involved in inflammation and fibrosis.



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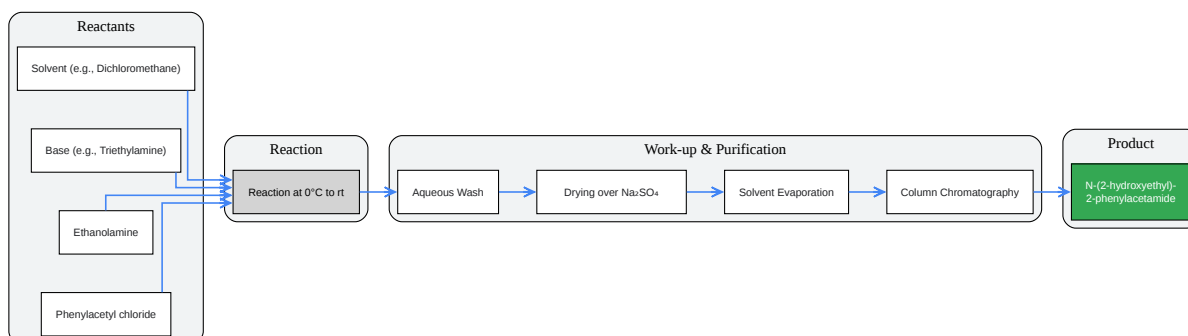
Potential modulation of the MAPK signaling pathway.

## Experimental Protocols

The following are generalized protocols for assessing the potential biological activities of **N-(2-hydroxyethyl)-2-phenylacetamide**, based on methodologies used for similar compounds.

### General Synthesis of N-(2-hydroxyethyl)-2-phenylacetamide

A common method for the synthesis of N-substituted acetamides is the acylation of the corresponding amine with an acylating agent.



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General workflow for the synthesis of **N-(2-hydroxyethyl)-2-phenylacetamide**.

Protocol:

- Dissolve ethanolamine and a suitable base (e.g., triethylamine) in an anhydrous solvent (e.g., dichloromethane) and cool the mixture to 0°C.
- Add phenylacetyl chloride dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

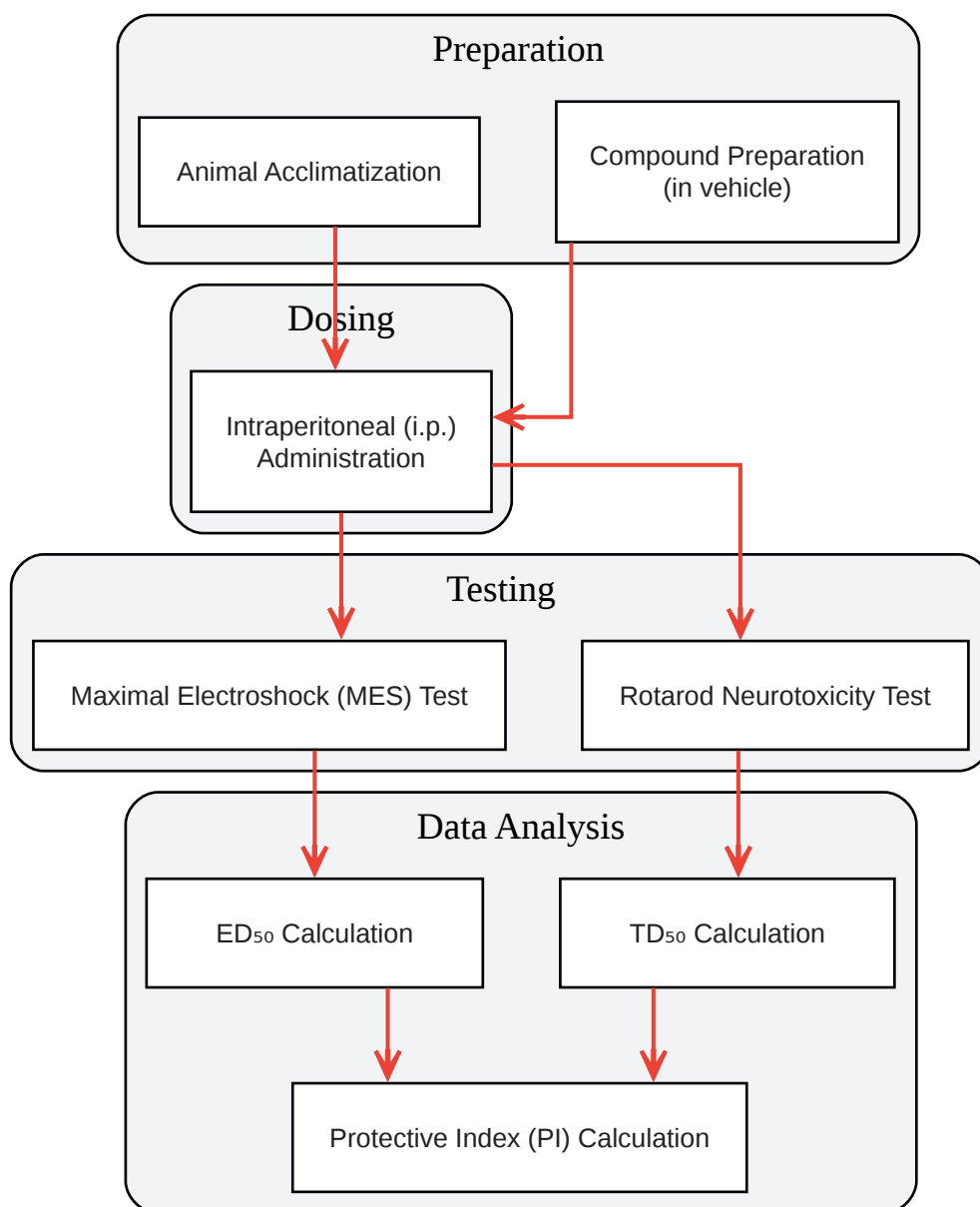
## Anticonvulsant Activity Screening (Maximal Electroshock Test)

This protocol is adapted from studies on N-(2-hydroxyethyl) cinnamamide derivatives[3].

Animals: Male Kunming mice (18-22 g). Procedure:

- Administer the test compound (dissolved in a suitable vehicle) intraperitoneally (i.p.).
- After a set period (e.g., 30 minutes), subject the mice to an electrical stimulus (e.g., 50 mA, 0.2 s duration, 60 Hz) via corneal electrodes.
- Observe the mice for the presence or absence of the tonic hind limb extension seizure.
- The absence of this seizure is considered as the endpoint for protection.
- Determine the median effective dose (ED<sub>50</sub>) using a probit analysis of the dose-response data.
- Evaluate neurotoxicity using the rotarod test to determine the median toxic dose (TD<sub>50</sub>).
- Calculate the Protective Index (PI) as TD<sub>50</sub> / ED<sub>50</sub>.





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## References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. N-(2-hydroxyethyl)-2-phenylacetamide [webbook.nist.gov]
- 3. Synthesis and anticonvulsant activity of N-(2-hydroxyethyl) cinnamamide derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Synthesis and anticonvulsant activity of N-(2-hydroxy-ethyl)amide derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. N-(2-hydroxy phenyl) acetamide inhibits inflammation-related cytokines and ROS in adjuvant-induced arthritic (AIA) rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Protective efficacy of N-(2-hydroxyphenyl) acetamide against adjuvant-induced arthritis in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Protective Efficacy of N-(2-Hydroxyphenyl) Acetamide against Adjuvant-Induced Arthritis in Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 11. N-(2-Hydroxyphenyl)acetamide: a Novel Suppressor of RANK/RANKL Pathway in Collagen-Induced Arthritis Model in Rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Benzohydrazide and Phenylacetamide Scaffolds: New Putative ParE Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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